

# In Vitro Pharmacological Effects of 4-Methoxytryptamine Hydrochloride: A Technical Guide

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## Compound of Interest

**Compound Name:** 4-Methoxytryptamine hydrochloride

**Cat. No.:** B3050521

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## Introduction

**4-Methoxytryptamine hydrochloride** (4-MeO-T), a substituted tryptamine, is a compound of significant interest in neuropharmacology due to its structural similarity to the endogenous neurotransmitter serotonin (5-hydroxytryptamine, 5-HT) and other psychoactive tryptamines. Understanding its in vitro pharmacological profile is crucial for elucidating its mechanism of action and potential therapeutic applications. This technical guide provides a comprehensive overview of the in vitro effects of **4-Methoxytryptamine hydrochloride**, focusing on its receptor binding affinity, functional activity, and the signaling pathways it modulates.

## Core Pharmacological Profile

**4-Methoxytryptamine hydrochloride**'s primary pharmacological activity is mediated through its interaction with serotonin receptors, with a notable potency at the 5-HT<sub>2A</sub> receptor. It also exhibits activity at other serotonin receptor subtypes and has been suggested to interact with melatonin receptors.

## Data Presentation: Receptor Binding and Functional Activity

The following tables summarize the available quantitative data on the in vitro pharmacological effects of **4-Methoxytryptamine hydrochloride**.

Table 1: Serotonin Receptor Functional Activity

Receptor	Assay Type	Parameter	Value	Reference
5-HT2A	Calcium Mobilization	EC50	9.02 nM	<a href="#">[1]</a>
Emax	108%	<a href="#">[1]</a>		
5-HT1A	cAMP Inhibition	EC50	Not Available	
Emax	Not Available			

Table 2: Monoamine Transporter and Releaser Activity

Target	Assay Type	Parameter	Value	Reference
Serotonin Transporter (SERT)	Reuptake Inhibition	IC50	>10,000 nM	
Serotonin Release	Monoamine Release	EC50	>10,000 nM	
Dopamine Release	Monoamine Release	EC50	>10,000 nM	
Norepinephrine Release	Monoamine Release	EC50	>10,000 nM	

Table 3: Receptor Binding Affinities (Ki)

Receptor	Ki (nM)
5-HT1A	Not Available
5-HT1B	Not Available
5-HT1D	Not Available
5-HT2A	Not Available
5-HT2B	Not Available
5-HT2C	Not Available
MT1 (Melatonin)	Not Available
MT2 (Melatonin)	Not Available

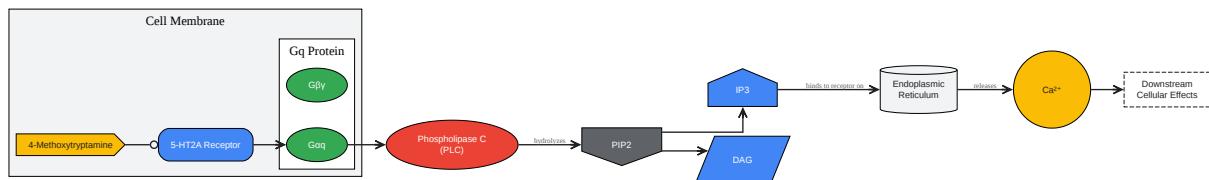
Note: While specific Ki values for **4-Methoxytryptamine hydrochloride** are not readily available in the public domain, its potent functional activity at the 5-HT2A receptor suggests a high binding affinity for this target. Further studies are required to comprehensively determine its binding profile.

## Signaling Pathways

**4-Methoxytryptamine hydrochloride**, as an agonist at serotonin receptors, initiates distinct intracellular signaling cascades.

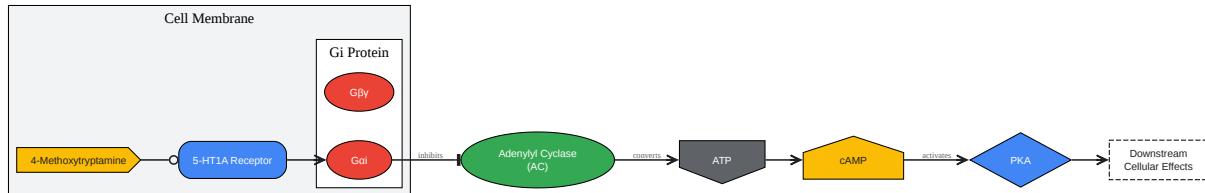
- 5-HT2A Receptor Activation (Gq-coupled): Activation of the 5-HT2A receptor, a Gq-protein coupled receptor (GPCR), stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium ( $Ca^{2+}$ ), which in turn activates various downstream signaling pathways.
- 5-HT1A Receptor Activation (Gi-coupled): Agonism at the 5-HT1A receptor, a Gi-protein coupled receptor, leads to the inhibition of adenylyl cyclase. This results in a decrease in the intracellular concentration of cyclic adenosine monophosphate (cAMP), a key second messenger involved in numerous cellular processes.

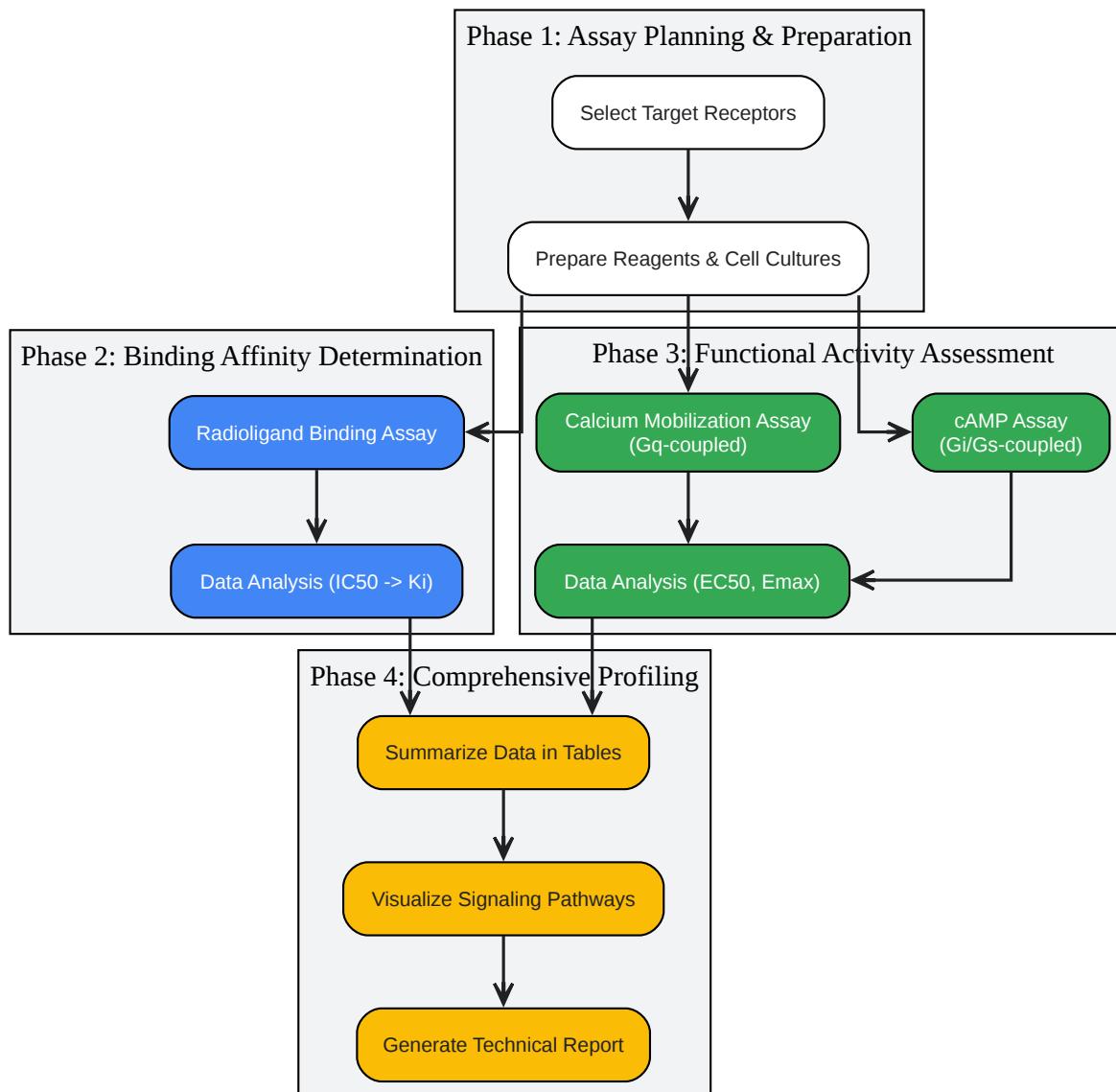
# Mandatory Visualization: Signaling Pathways



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5-HT2A Receptor Gq Signaling Pathway



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## References

- 1. 4-Methoxytryptamine hydrochloride | 74217-56-4 | Benchchem [benchchem.com]
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